

Application Note: Asymmetric Synthesis of (S)-Pro-xylane Using Carbonyl Reductase

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Compound of Interest

Compound Name: (S)-Pro-xylane

Cat. No.: B11927455

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Audience: Researchers, scientists, and drug development professionals.

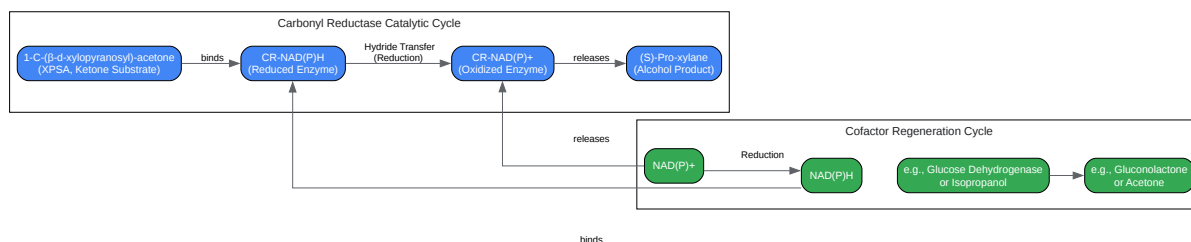
Introduction

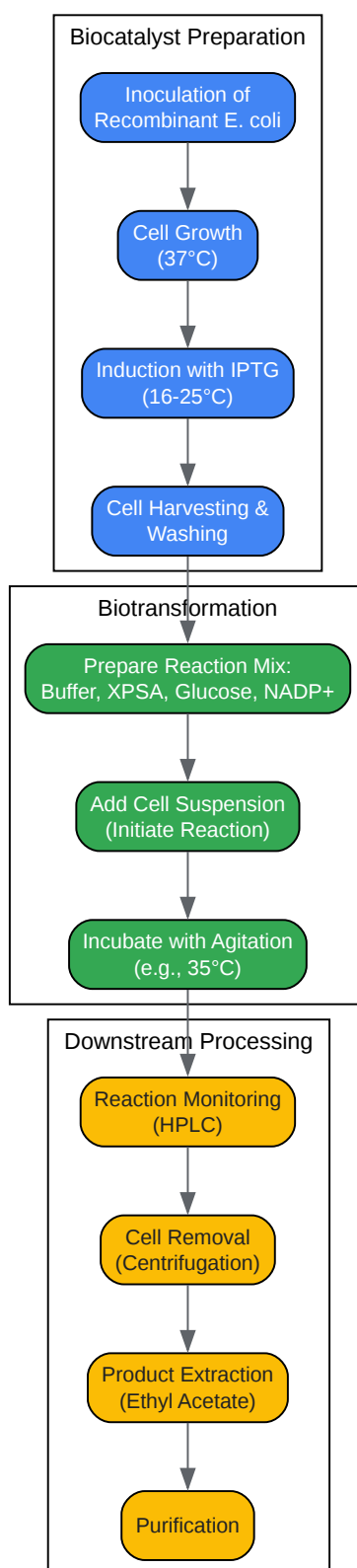
Pro-xylane, a C-glycoside compound derived from D-xylose, is a prominent active ingredient in the cosmetics industry, valued for its anti-aging properties that enhance skin elasticity and hydration.[1] The biological activity is stereospecific, with the (S)-enantiomer, **(S)-Pro-xylane**, demonstrating superior efficacy.[2] Traditional chemical synthesis routes for Pro-xylane involve the reduction of a ketone precursor, 1-C-(β -D-xylopyranosyl)-acetone (XPSA), often using reagents like sodium borohydride.[2][3] This method can produce significant borate salt byproducts, complicating purification, and lacks the stereoselectivity to produce the desired (S)-enantiomer exclusively.[2]

Biocatalysis using carbonyl reductases (CRs) offers a green and highly efficient alternative. These enzymes catalyze the asymmetric reduction of prochiral ketones to chiral alcohols with high enantioselectivity, operating under mild conditions.[4][5] This application note details protocols for the synthesis of optically pure **(S)-Pro-xylane** from XPSA using wild-type and engineered carbonyl reductases, providing a sustainable and stereoselective manufacturing process.[2][6]

Principle of the Reaction

The enzymatic synthesis of **(S)-Pro-xylane** is based on the stereoselective reduction of the prochiral ketone 1-C-(β -D-xylopyranosyl)-acetone (XPSA). A carbonyl reductase (CR), utilizing a nicotinamide cofactor (NADH or NADPH) as a hydride source, transfers a hydride ion to the carbonyl group of XPSA. This process generates the chiral secondary alcohol, **(S)-Pro-xylane**, with high diastereomeric and enantiomeric purity. To make the process cost-effective, the oxidized cofactor (NAD⁺ or NADP⁺) is continuously regenerated back to its reduced form by a coupled enzymatic or substrate-coupled system.





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